

# "Dimethyl 2,5-dibromohexanedioate" CAS number and safety information

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## Compound of Interest

Compound Name:	Dimethyl 2,5-dibromohexanedioate
Cat. No.:	B1295253

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## Technical Guide: Dimethyl 2,5-dibromohexanedioate

For Researchers, Scientists, and Drug Development Professionals

## Chemical Identification

Chemical Name: **Dimethyl 2,5-dibromohexanedioate**

Synonyms: Dimethyl 2,5-dibromoadipate

CAS Number: 868-72-4[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Molecular Formula: C<sub>8</sub>H<sub>12</sub>Br<sub>2</sub>O<sub>4</sub>[\[1\]](#)[\[2\]](#)[\[3\]](#)

Molecular Weight: 331.99 g/mol [\[1\]](#)[\[3\]](#)[\[5\]](#)

## Safety and Hazard Information

**Dimethyl 2,5-dibromohexanedioate** is a chemical that requires careful handling due to its hazardous properties. The following tables summarize the key safety information based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

## GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Skin Corrosion/Irritation	Category 1B
Serious Eye Damage/Eye Irritation	Category 1

Source: Aggregated GHS information provided to the ECHA C&L Inventory.[\[5\]](#)

## GHS Label Elements

Pictogram	Signal Word	Hazard Statements
		H302: Harmful if swallowed. <a href="#">[5]</a>
	Danger	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> H314: Causes severe skin burns and eye damage. <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>

## Precautionary Statements

Type	Statement Code	Statement
Prevention	P260	Do not breathe dust/fume/gas/mist/vapors/spray. <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
P264		Wash skin thoroughly after handling. <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
P270		Do not eat, drink or smoke when using this product. <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
P280		Wear protective gloves/protective clothing/eye protection/face protection. <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Response	P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. <a href="#">[6]</a>
P301 + P330 + P331		IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
P303 + P361 + P353		IF ON SKIN (or hair): Remove/Take off immediately all contaminated clothing. Rinse skin with water/shower. <a href="#">[7]</a>
P304 + P340		IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing. <a href="#">[7]</a>
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if

present and easy to do.

Continue rinsing. [7]

P310 Immediately call a POISON CENTER or doctor/physician.

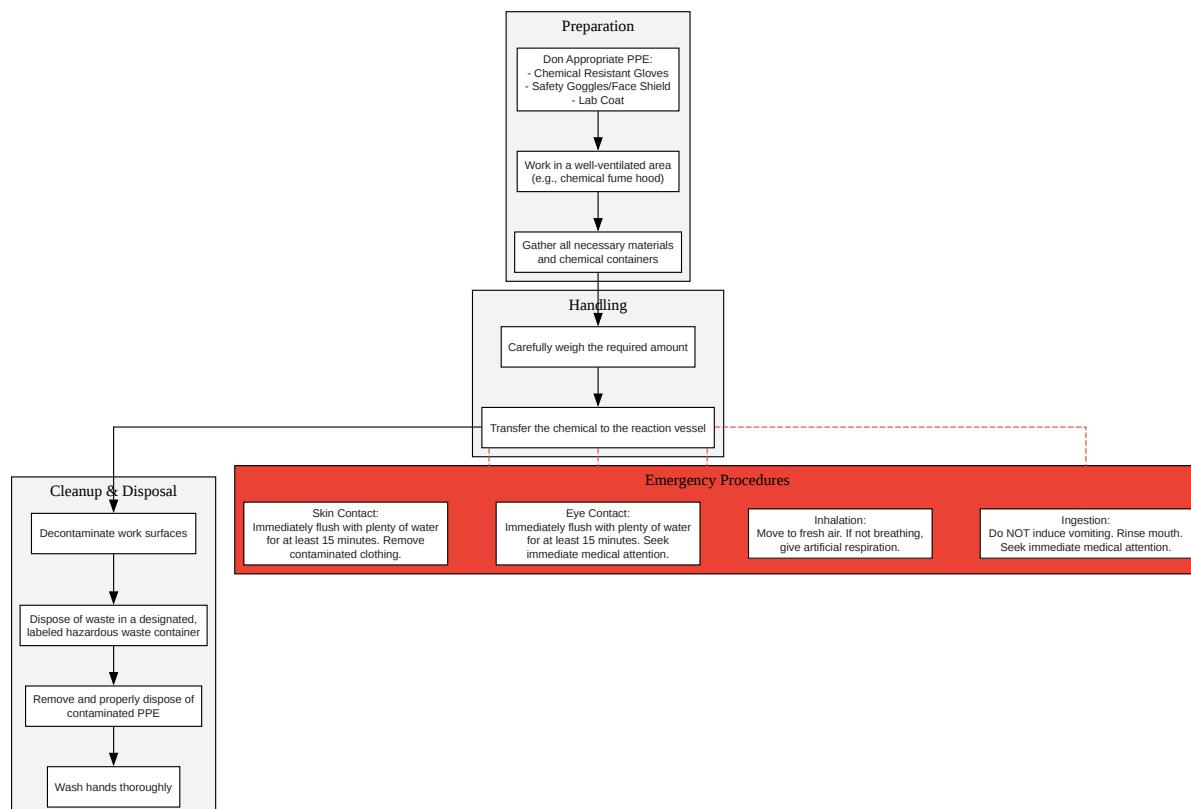
P363 Wash contaminated clothing before reuse.[7][8]

Storage P405 Store locked up.[7][8]

Disposal	P501	Dispose of contents/container in accordance with local regulations. <a href="#">[7]</a>
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## Experimental Protocols: Safe Handling Workflow

The following diagram outlines a logical workflow for the safe handling of **Dimethyl 2,5-dibromohexanedioate** in a laboratory setting. Adherence to these steps is critical to minimize exposure and ensure personal safety.



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Caption: Safe Handling Workflow for **Dimethyl 2,5-dibromohexanedioate**.

## Toxicological Information

Currently, detailed quantitative toxicological data such as LD50 (Lethal Dose, 50%) values for **Dimethyl 2,5-dibromohexanedioate** are not readily available in the public domain. However, the GHS classification indicates that it is harmful if swallowed and causes severe skin burns and eye damage.<sup>[5][6][7][8]</sup> The material is described as potentially destructive to the tissues of the mucous membranes and upper respiratory tract.

## First-Aid Measures

- General Advice: Consult a physician. Show the safety data sheet to the doctor in attendance. Move out of the dangerous area.<sup>[7]</sup>
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.<sup>[7]</sup>
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a physician.<sup>[7]</sup>
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.<sup>[7]</sup>
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician immediately.<sup>[7][9]</sup>

## Storage and Disposal

- Storage: Keep the container tightly closed in a dry and well-ventilated place.<sup>[7]</sup> Store locked up.<sup>[7][8]</sup>
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.<sup>[7][9]</sup>

Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive safety data sheet (SDS). Always consult the official SDS from the supplier before handling this chemical. All chemical products should be handled by trained professionals with the recognition of "having unknown hazards and toxicity".<sup>[7]</sup>

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